

# Essential Safety and Operational Guide for Handling MM-401 Tfa

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## Compound of Interest

Compound Name: MM-401 Tfa

Cat. No.: B10819863

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **MM-401 Tfa**. It includes detailed operational and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

**MM-401 Tfa** is a potent MLL1 H3K4 methyltransferase inhibitor used in leukemia research.[1][2][3] While the specific toxicity data for MM-401 is limited, the trifluoroacetate (Tfa) component is a strong acid with significant corrosive properties.[4][5][6][7] Therefore, stringent adherence to safety protocols is mandatory. The Safety Data Sheet (SDS) for **MM-401 Tfa** classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[8]

## Quantitative Data Summary

The following table summarizes key quantitative data for the safe handling of **MM-401 Tfa** and its trifluoroacetic acid component.

Parameter	Value	Reference
MM-401 Tfa		
CAS Number	1442106-11-7	[1][8]
Molecular Weight	700.75 g/mol	[1][8]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[8]
Recommended Storage	Powder: -20°C for 2 years In DMSO: -80°C for 6 months	[1]
Trifluoroacetic Acid (TFA) Component		
GHS Hazard Statements	H314: Causes severe skin burns and eye damage H412: Harmful to aquatic life with long lasting effects	[4]
Boiling Point	72.4 °C	[9]
Melting Point	-15.2 °C	[4]
Permissible Exposure Limit	No published exposure limits, exposure should be avoided.	[5]

## Experimental Protocols: Handling and Personal Protective Equipment (PPE)

All work with **MM-401 Tfa** must be conducted in a certified chemical fume hood.[5][6][10] An eyewash station and safety shower must be readily accessible.[10]

Engineering Controls:

- Chemical Fume Hood: Always handle **MM-401 Tfa** inside a properly functioning chemical fume hood to prevent inhalation of vapors or aerosols.[5][6][10]

- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is crucial for mitigating the risks associated with **MM-401 Tfa**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield is recommended when handling larger quantities.	Protects against splashes of the corrosive TFA component, which can cause severe eye damage. <a href="#">[4]</a> <a href="#">[10]</a>
Hand Protection	Wear chemical-resistant gloves. Butyl rubber or Viton gloves are recommended for prolonged contact. For small quantities, nitrile gloves may be sufficient, but should be changed immediately upon contact. <a href="#">[4]</a> <a href="#">[6]</a> Double gloving is recommended. <a href="#">[5]</a>	Prevents skin contact, which can cause severe burns. <a href="#">[4]</a> Breakthrough times for gloves should be considered. <a href="#">[4]</a>
Body Protection	A properly fitting lab coat, long pants, and closed-toe shoes must be worn. <a href="#">[5]</a> <a href="#">[10]</a> For larger quantities, a chemical-resistant apron is recommended. <a href="#">[6]</a>	Protects skin from accidental spills and splashes.
Respiratory Protection	Generally not required when working in a fume hood. If work outside a fume hood is unavoidable, a risk assessment must be conducted to determine the appropriate respiratory protection. <a href="#">[6]</a>	Prevents inhalation of harmful vapors.

## Handling and Storage Procedures

- Receiving and Unpacking: Visually inspect the container for any damage or leaks upon receipt.
- Preparation: Before use, allow the container to reach room temperature in a desiccator to prevent condensation.
- Weighing and Aliquoting: Conduct all weighing and solution preparation inside a chemical fume hood.
- Storage: Store **MM-401 Tfa** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as bases and strong oxidizing agents.<sup>[8]</sup><sup>[10]</sup> Follow the specific temperature guidelines for long-term stability.<sup>[1]</sup>

## Spill and Emergency Procedures

Minor Spill (inside fume hood):

- Alert personnel in the immediate area.
- Wear appropriate PPE.
- Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Collect the contaminated material into a designated hazardous waste container.
- Clean the spill area with a suitable decontaminating agent.

Major Spill (outside fume hood):

- Evacuate the laboratory immediately.<sup>[10]</sup>
- Alert others and activate the nearest fire alarm.
- Close the laboratory doors and post a warning sign.
- Contact the institution's emergency response team.

- Provide the SDS to emergency responders.

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)

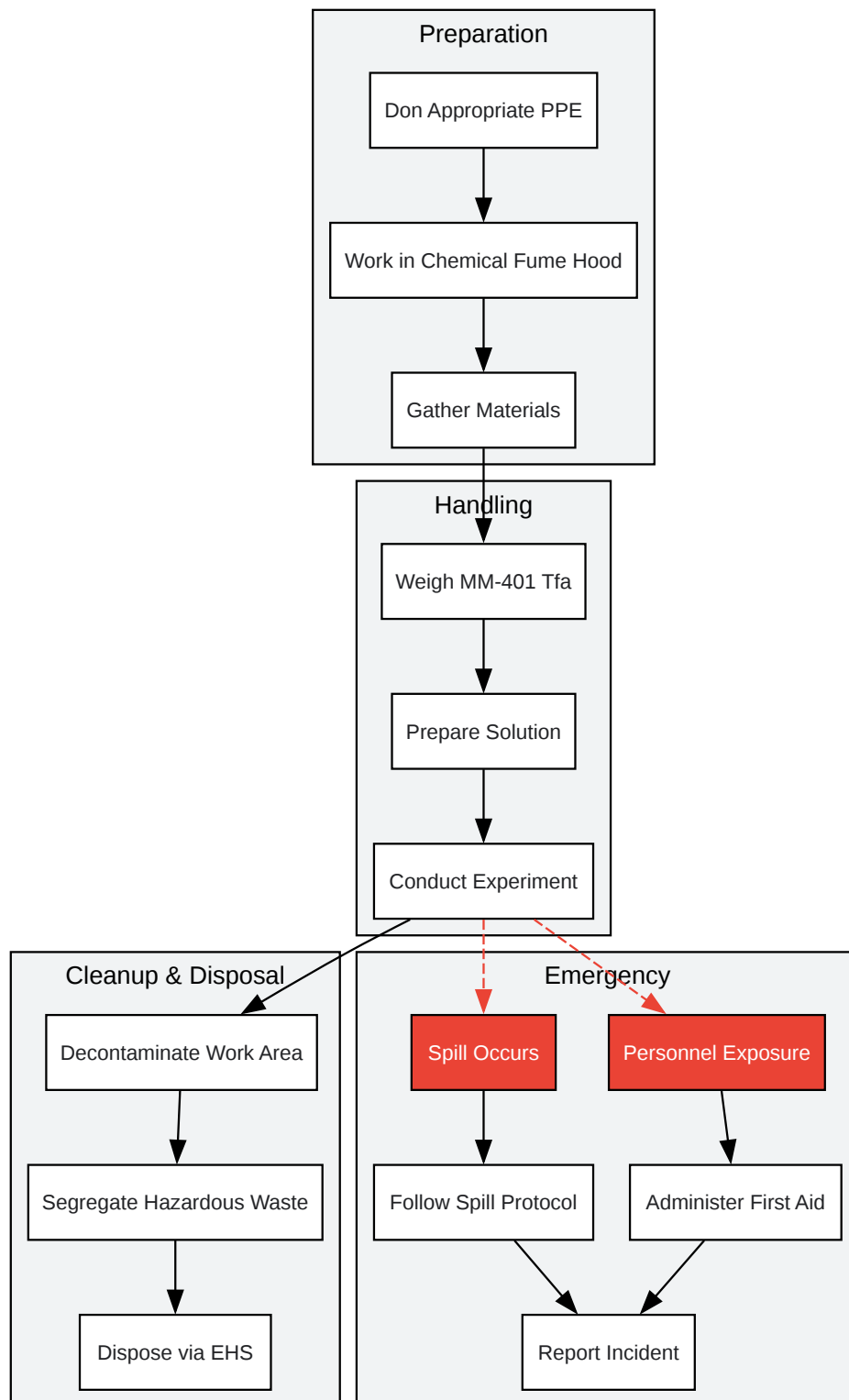
## Disposal Plan

All waste containing **MM-401 Tfa** must be treated as hazardous waste.

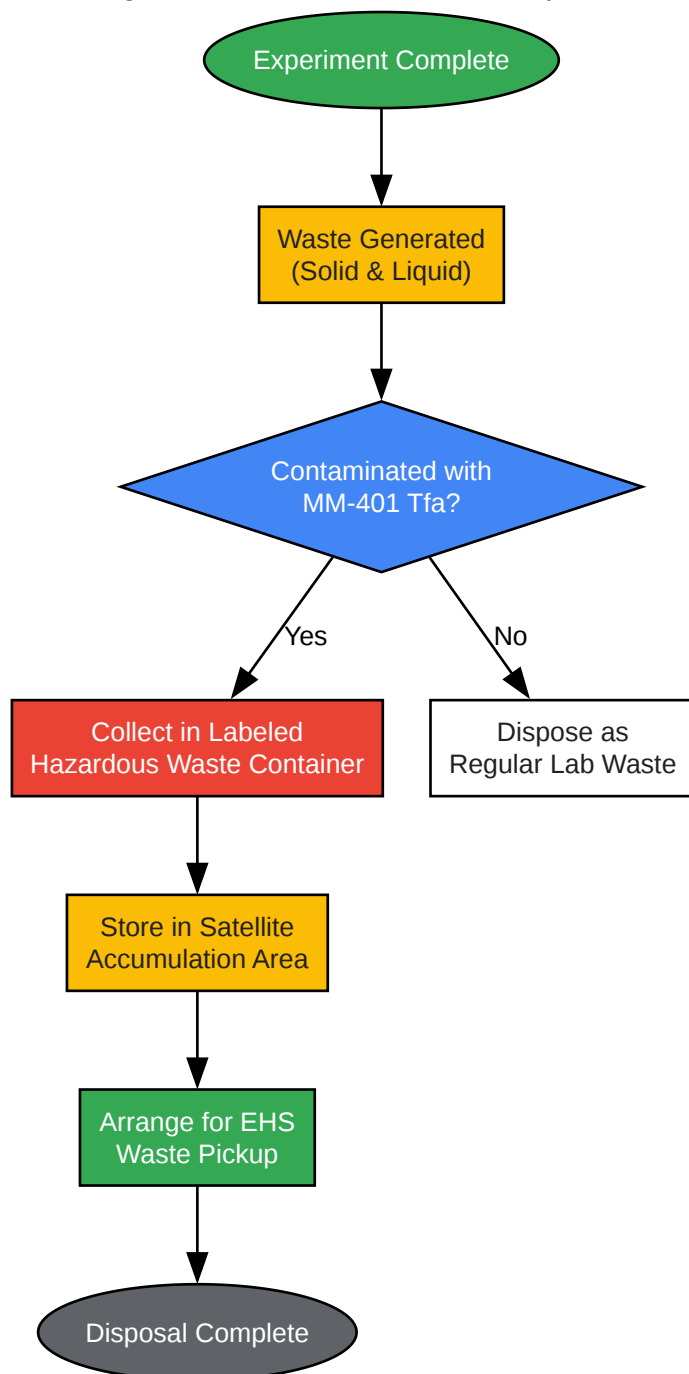
- Waste Collection: Collect all liquid and solid waste containing **MM-401 Tfa** in clearly labeled, sealed, and compatible hazardous waste containers.[\[10\]](#)
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name "**MM-401 Tfa**". Do not use abbreviations.[\[10\]](#)
- Storage of Waste: Store hazardous waste in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through the institution's environmental health and safety office. Do not dispose of **MM-401 Tfa** down the drain.[\[6\]](#) Empty containers should be rinsed with a suitable solvent, and the rinsate collected as hazardous waste before disposal of the container.[\[10\]](#)

## Diagrams

## Workflow for Handling MM-401 Tfa

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **MM-401 Tfa**.

## Logical Flow for MM-401 Tfa Disposal



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling MM-401 Tfa]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819863#personal-protective-equipment-for-handling-mm-401-tfa]

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